

Clinical Significance of 5-Hydroxyomeprazole Plasma Levels

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Compound of Interest

Compound Name: 5-Hydroxyomeprazole-13C,d2
(sodium)

Cat. No.: B12368087

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Scientists, Drug Development Professionals

Executive Summary

5-Hydroxyomeprazole (5-OH-OME) is the primary metabolite of the proton pump inhibitor (PPI) omeprazole, formed exclusively by the polymorphic enzyme CYP2C19.^[1] While pharmacologically inactive, plasma levels of 5-OH-OME—and specifically its ratio to the parent drug—serve as the "gold standard" phenotypic biomarker for CYP2C19 metabolic activity.

This guide details the mechanistic basis, analytical quantification, and clinical utility of 5-OH-OME. It provides researchers with a validated framework for using this metabolite to stratify patient populations, assess drug-drug interactions (DDIs), and optimize therapeutic regimens for acid-related disorders.

Mechanistic Foundation: The CYP2C19 Probe

Omeprazole is a racemic mixture metabolized in the liver through two divergent pathways. The clinical significance of 5-OH-OME stems from its specificity; unlike the sulfone metabolite

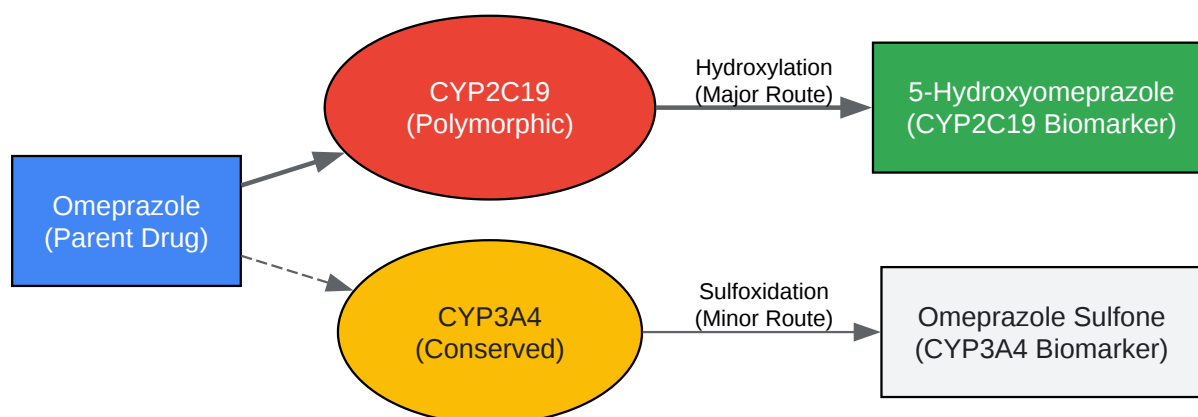
(mediated by CYP3A4), 5-OH-OME formation is a direct readout of CYP2C19 function.

Metabolic Pathway Architecture

The hepatic clearance of omeprazole is stereoselective and enzyme-specific.

- CYP2C19 (Major Pathway): Hydroxylates omeprazole at the 5-position of the pyridine ring to form 5-hydroxyomeprazole. This is the rate-limiting step for elimination in extensive metabolizers (EM).
- CYP3A4 (Minor Pathway): Oxidizes the sulfinyl group to form omeprazole sulfone. This pathway becomes dominant only when CYP2C19 is impaired (Poor Metabolizers, PM).

Pathway Visualization



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Figure 1: Divergent metabolic pathways of omeprazole. 5-Hydroxyomeprazole formation segregates with CYP2C19 activity.

The Metabolic Ratio (MR) as a Phenotypic Biomarker[1][2]

The absolute plasma concentration of 5-OH-OME alone is insufficient for phenotyping due to variability in absorption and volume of distribution. Instead, the Omeprazole / 5-

Hydroxyomeprazole Ratio (MR) measured at a single time point (typically 3 hours post-dose) is the validated metric.

Interpreting the Ratio

A high MR indicates a metabolic block (low CYP2C19 activity), while a low MR indicates rapid clearance.

Phenotype	Genotype Examples	Metabolic Ratio (OME / 5-OH-OME)	Clinical Implication
Poor Metabolizer (PM)	2/2, 2/3, 3/3	> 10.0 (log MR > 1.0)	High drug exposure; risk of toxicity; high efficacy in H. pylori.
Intermediate Metabolizer (IM)	1/2, 1/3	1.0 – 10.0	Moderate exposure; variable clinical response.
Extensive Metabolizer (EM)	1/1	< 1.0	Standard clearance; standard dosing applies.
Ultra-Rapid Metabolizer (UM)	1/17, 17/17	< 0.2	Very low exposure; high risk of therapeutic failure (acid breakthrough).

Note: Cut-off values can vary slightly by population (Asian vs. Caucasian) and analytical method, but the segregation between PM and EM is distinct.

Analytical Protocol: LC-MS/MS Quantification

To utilize 5-OH-OME levels reliably, a sensitive and specific LC-MS/MS method is required.^[2] The following protocol is designed for high-throughput clinical research.

Methodological Principles

- Matrix: Human Plasma (K2EDTA).^[3]

- Internal Standard (IS): Omeprazole-d3 or Lansoprazole.[3]
- Polarity: 5-OH-OME is more polar than the parent; chromatographic separation is critical to avoid ion suppression.
- Stability: Omeprazole and its metabolites are acid-labile. Alkaline extraction conditions are mandatory.

Step-by-Step Workflow

Step 1: Sample Preparation (Liquid-Liquid Extraction)

- Thaw plasma samples on ice.
- Aliquot 200 μ L of plasma into a clean tube.
- Add 20 μ L of Internal Standard working solution.
- Add 200 μ L of 0.1 M Sodium Carbonate (Na_2CO_3) buffer (pH ~10) to ensure analyte stability.
- Add 1.5 mL of Methyl tert-butyl ether (MTBE) or Ethyl Acetate.
- Vortex vigorously for 5 minutes; Centrifuge at 4,000 g for 10 minutes.
- Transfer the organic supernatant to a fresh tube and evaporate to dryness under Nitrogen at 40°C.
- Reconstitute in 200 μ L Mobile Phase (Initial conditions).

Step 2: LC-MS/MS Parameters

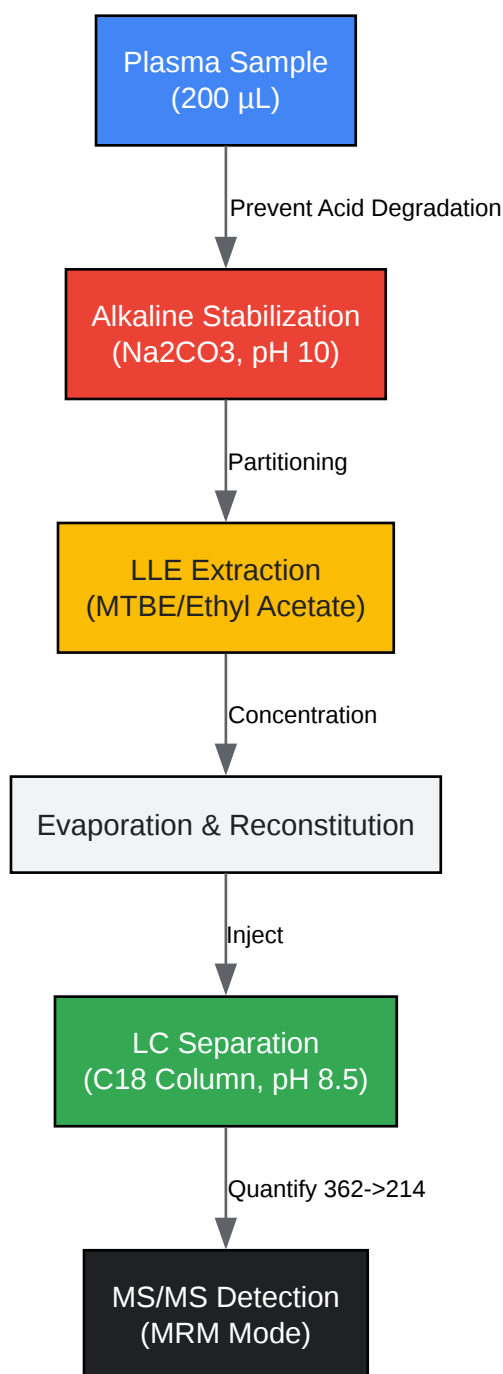
- Column: C18 Reverse Phase (e.g., Zorbax Eclipse XDB-C8 or Waters XBridge C18), 3.5 μ m, 2.1 x 50 mm.
- Mobile Phase A: 10 mM Ammonium Acetate in Water (pH 8.5 with NH_4OH).
- Mobile Phase B: Acetonitrile.[3]

- Gradient: 10% B to 90% B over 3 minutes.
- Mass Spectrometry (ESI+): Multiple Reaction Monitoring (MRM).[3]

Step 3: MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Omeprazole	346.1	198.1	20	15
5-OH-Omeprazole	362.1	214.1	20	18
Omeprazole Sulfone	362.1	150.1	20	25

Analytical Logic Diagram



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Figure 2: LC-MS/MS workflow emphasizing alkaline stabilization for omeprazole metabolites.

Clinical Applications

Optimization of *H. pylori* Eradication

The cure rate of *H. pylori* is pH-dependent.

- Mechanism: Higher omeprazole exposure leads to sustained intragastric pH > 4, which stabilizes antibiotics (clarithromycin/amoxicillin).
- Data Correlation: Patients with low 5-OH-OME formation (PMs) achieve eradication rates of ~95-100%, whereas high 5-OH-OME formers (EMs/UMs) may see rates as low as 60-70% due to rapid drug clearance.
- Actionable Insight: In clinical trials, stratifying patients by the OME/5-OH-OME ratio allows for dosage adjustments (e.g., doubling the dose for EMs/UMs).

Drug-Drug Interaction (DDI) Studies

5-OH-OME levels distinguish between CYP2C19 and CYP3A4 inhibition.

- Scenario A (CYP2C19 Inhibition): Co-administration with Voriconazole.[\[4\]](#)[\[5\]](#)
 - Result: OME increases, 5-OH-OME decreases, Sulfone may increase slightly (shunting).
- Scenario B (CYP3A4 Inhibition): Co-administration with Grapefruit Juice or Ketoconazole.
 - Result: OME increases, 5-OH-OME remains unchanged, Sulfone decreases.
- Conclusion: If 5-OH-OME levels are stable despite changes in parent drug clearance, the interaction is likely not mediated by CYP2C19.

References

- Streetman, D. S., et al. (2000). Phenotyping of CYP2C19 using omeprazole metabolic ratios. [\[6\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Pharmacogenetics.
- Ishii, M., et al. (2007). Simultaneous determination of omeprazole and its metabolites (5'-hydroxyomeprazole and omeprazole sulfone) in human plasma by liquid chromatography-tandem mass spectrometry.[\[10\]](#) Journal of Liquid Chromatography & Related Technologies.
- Furuta, T., et al. (2005). Effect of CYP2C19 genotype on cure rates for *Helicobacter pylori* infection.[\[6\]](#)[\[11\]](#) Annals of Internal Medicine.

- Lima, J. J., et al. (2012). Omeprazole Therapy and CYP2C19 Genotype.[6][4][5][7][9][11][12][13][14][15] Medical Genetics Summaries [NCBI].
- Hofmann, U., et al. (2024). Improving CYP2C19 phenotyping using stereoselective omeprazole and 5-hydroxy-omeprazole metabolic ratios.[4] Basic & Clinical Pharmacology & Toxicology.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. shimadzu.com [shimadzu.com]
- 3. scispace.com [scispace.com]
- 4. Improving CYP2C19 phenotyping using stereoselective omeprazole and 5-hydroxy-omeprazole metabolic ratios - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Improving CYP2C19 phenotyping using stereoselective omeprazole and 5-hydroxy-omeprazole metabolic ratios - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Formation of omeprazole sulphone but not 5-hydroxyomeprazole is inhibited by grapefruit juice - PMC [pmc.ncbi.nlm.nih.gov]
- 8. scielo.br [scielo.br]
- 9. Reliability of the omeprazole hydroxylation index for CYP2C19 phenotyping: possible effect of age, liver disease and length of therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 10. tandfonline.com [tandfonline.com]
- 11. ncbi.nlm.nih.gov [ncbi.nlm.nih.gov]
- 12. Omeprazole Therapy and CYP2C19 Genotype - Medical Genetics Summaries - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. Simultaneous determination of omeprazole and 5'-hydroxyomeprazole in human plasma by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]

- 14. ClinPGx [clinpgx.org]
- 15. Correlation between omeprazole hydroxylase and CYP2C19 genotype in North Indians - PubMed [pubmed.ncbi.nlm.nih.gov]
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